

# Dihydrosamidin (C<sub>21</sub>H<sub>24</sub>O<sub>7</sub>): A Technical Guide on its Neuroprotective and Antioxidant Properties

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## Compound of Interest

Compound Name: Dihydrosamidin

Cat. No.: B1219024

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## Abstract

**Dihydrosamidin**, a khellactone ester with the molecular formula C<sub>21</sub>H<sub>24</sub>O<sub>7</sub>, is a natural compound found in plants of the Apiaceae family, notably in *Phlojodicarpus komarovii*.<sup>[1][2]</sup> Recent preclinical research has highlighted its significant potential as a neuroprotective agent, particularly in the context of cerebral ischemia-reperfusion injury. This technical guide provides an in-depth overview of the current scientific knowledge on **Dihydrosamidin**, focusing on its biological effects, mechanisms of action, and the experimental protocols used to elucidate its properties. The information is intended to support further research and drug development efforts centered on this promising small molecule.

## Chemical and Physical Properties

**Dihydrosamidin** is chemically identified as [(9R,10R)-10-acetyloxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-9-yl] 3-methylbutanoate.<sup>[3]</sup> It belongs to the class of organic compounds known as coumarins.<sup>[3]</sup>

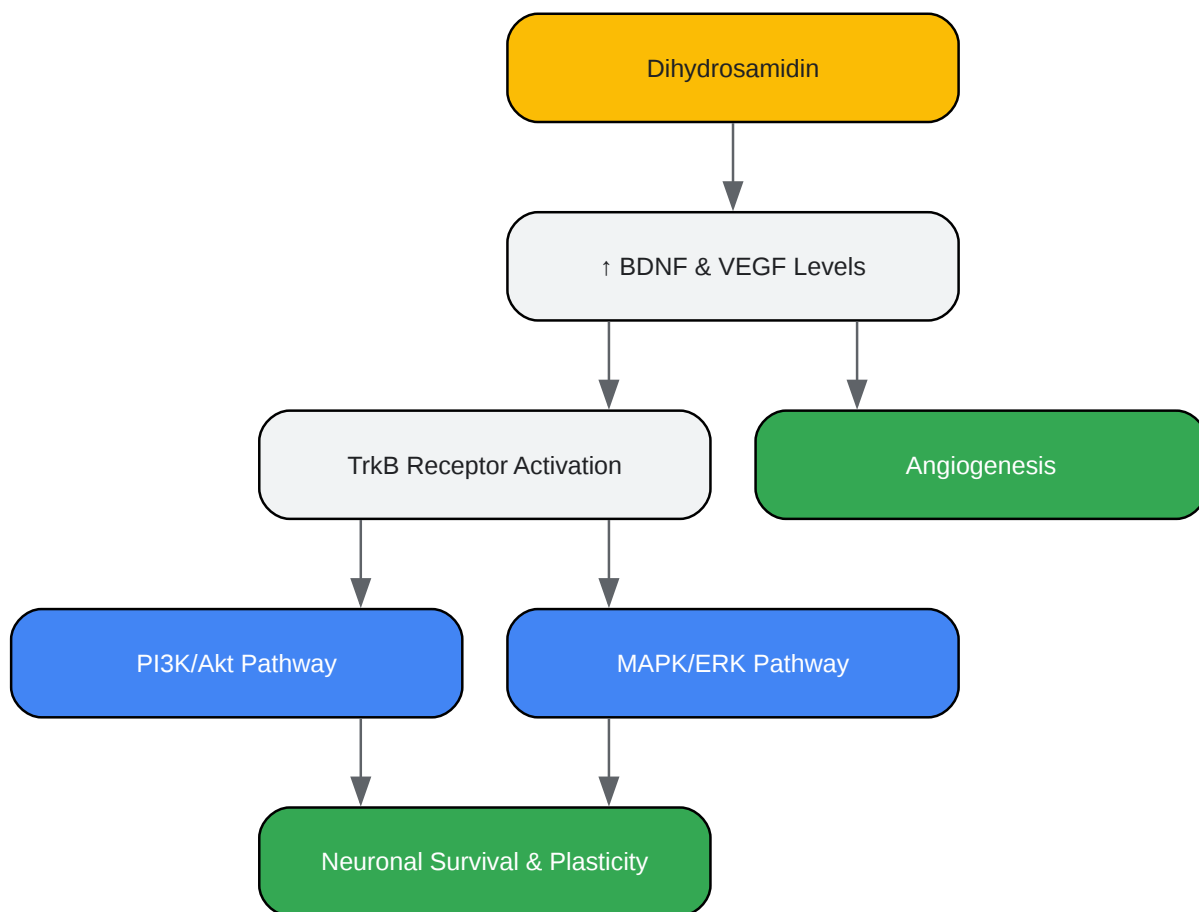
Property	Value	Source
Molecular Formula	C21H24O7	--INVALID-LINK--[3]
Molecular Weight	388.4 g/mol	--INVALID-LINK--[3]
IUPAC Name	[(9R,10R)-10-acetyloxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-9-yl] 3-methylbutanoate	--INVALID-LINK--[3]
CAS Number	6005-18-1	--INVALID-LINK--[3]
ChEMBL ID	CHEMBL3039391	--INVALID-LINK--[4]

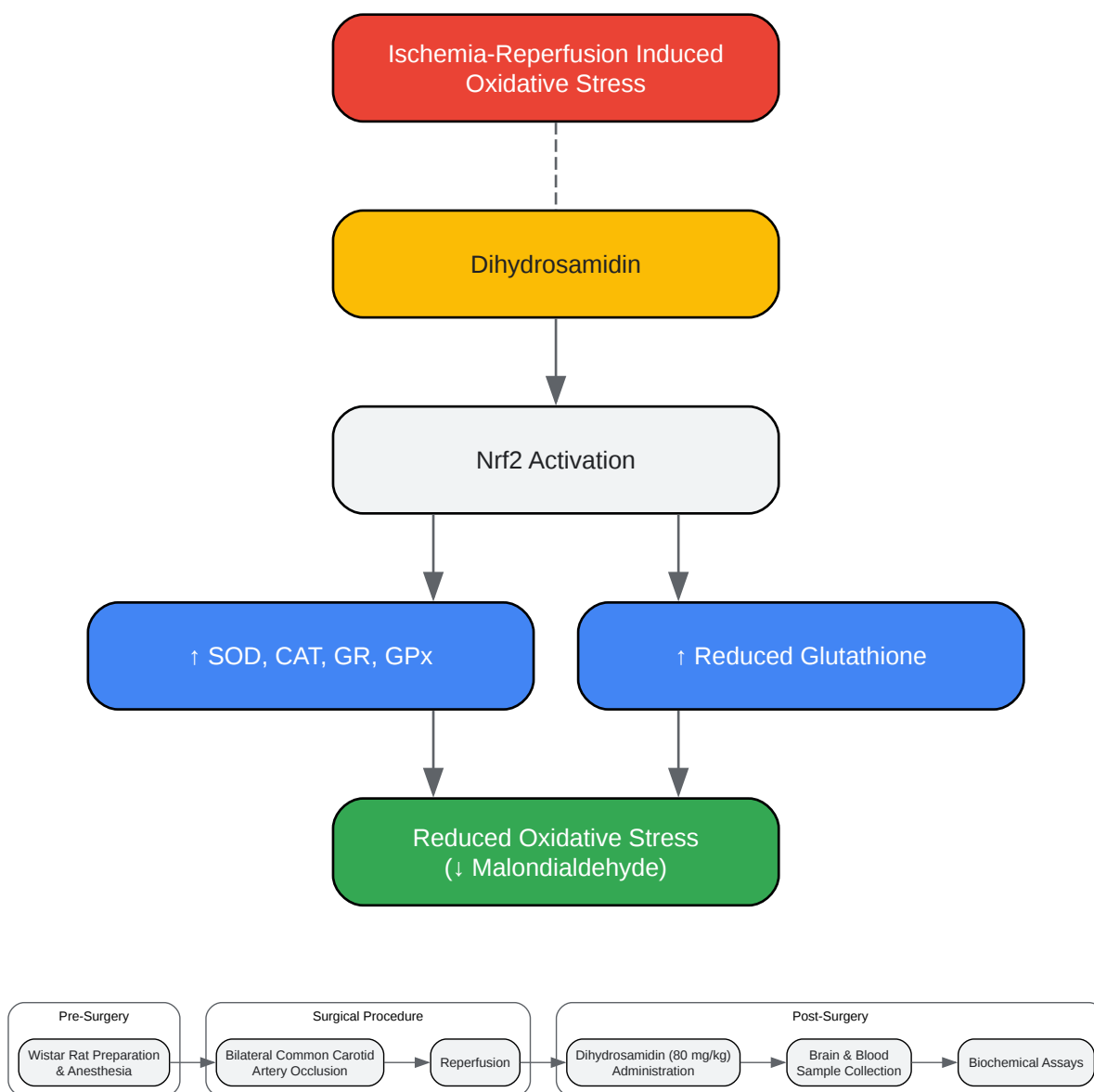
## Biological Activities and Mechanism of Action

Preclinical studies have demonstrated that **Dihydrosamidin** exhibits potent neuroprotective effects in a rat model of cerebral ischemia-reperfusion injury.[1][2] Administration of **Dihydrosamidin** at a dosage of 80 mg/kg was shown to prevent neuronal death.[1][2] The underlying mechanisms for this neuroprotection appear to be multifactorial, involving the modulation of neurotrophic factors, regulation of energy metabolism, and enhancement of the brain's antioxidant defenses.[1][2]

## Neurotrophic and Angiogenic Effects

**Dihydrosamidin** administration has been shown to increase the levels of neurotrophic factors and vascular endothelial growth factor A (VEGF-A) in brain lysate following ischemia-reperfusion injury.[1][2] This suggests that **Dihydrosamidin** may promote neuroplasticity and angiogenesis, contributing to neuronal survival and recovery. A key signaling pathway likely involved is the Brain-Derived Neurotrophic Factor (BDNF) pathway, which is crucial for neuronal survival, growth, and differentiation.





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## References

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